

Physical properties of 2-Methylpentadecane: boiling point, melting point, density

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylpentadecane

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An In-depth Technical Guide on the Physical Properties of 2-Methylpentadecane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2-Methylpentadecane**, a branched-chain alkane. The data presented herein is crucial for professionals in research, chemical synthesis, and drug development who may utilize this compound as a solvent, a component in formulations, or a reference standard. This document outlines its boiling point, melting point, and density, supported by general experimental methodologies for their determination.

Core Physical Properties

2-Methylpentadecane ($C_{16}H_{34}$) is a colorless liquid under standard conditions.^{[1][2]} Its physical characteristics are essential for predicting its behavior in various chemical and physical processes.

Quantitative Data Summary

The physical properties of **2-Methylpentadecane** are summarized in the table below. The presented values are a consensus from multiple reliable sources.

Physical Property	Value	Units
Boiling Point	~281.6 - 282	°C[1][2][3][4]
Melting Point	-7	°C[1][2][4]
Density	~0.77	g/cm³[1]

Note: Slight variations in reported values can be attributed to different experimental conditions and purity levels of the substance.

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **2-Methylpentadecane** are not readily available in the public domain, this section outlines the general and widely accepted methodologies for determining the boiling point, melting point, and density of similar organic compounds.

Boiling Point Determination

A common and effective method for determining the boiling point of a liquid organic compound is the Thiele Tube Method.[5][6] This technique is particularly advantageous as it requires only a small sample size.[6]

Methodology:

- A small amount of the liquid sample (less than 0.5 mL) is placed in a small test tube or vial. [6]
- A capillary tube, sealed at one end, is inverted and placed into the liquid sample.
- The entire assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil.
- The Thiele tube is gently heated, and the temperature is monitored.
- As the liquid is heated, a steady stream of bubbles will emerge from the inverted capillary tube.

- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.

Melting Point Determination

For compounds that are solid at or near room temperature, the Capillary Method is a standard technique for determining the melting point.^[7] Given that **2-Methylpentadecane** has a melting point of -7°C, this procedure would require a cooling bath.

Methodology:

- A small, finely powdered sample of the solidified compound is packed into a capillary tube.^[8]
- The capillary tube is placed in a melting point apparatus, which typically consists of a heated metal block or an oil bath.^[5]
- The sample is heated at a controlled rate.
- The melting point range is observed and recorded from the temperature at which the first droplet of liquid appears to the temperature at which the entire sample becomes a clear liquid.^[5] For substances with a sub-zero melting point, a cryostat or a suitable cooling bath would be employed to control the temperature descent and subsequent slow warming.

Density Determination

The density of liquid compounds can be accurately measured using a vibrating tube densimeter.^[9]^[10] This instrument measures the change in the resonant frequency of a U-shaped tube when it is filled with the sample liquid.

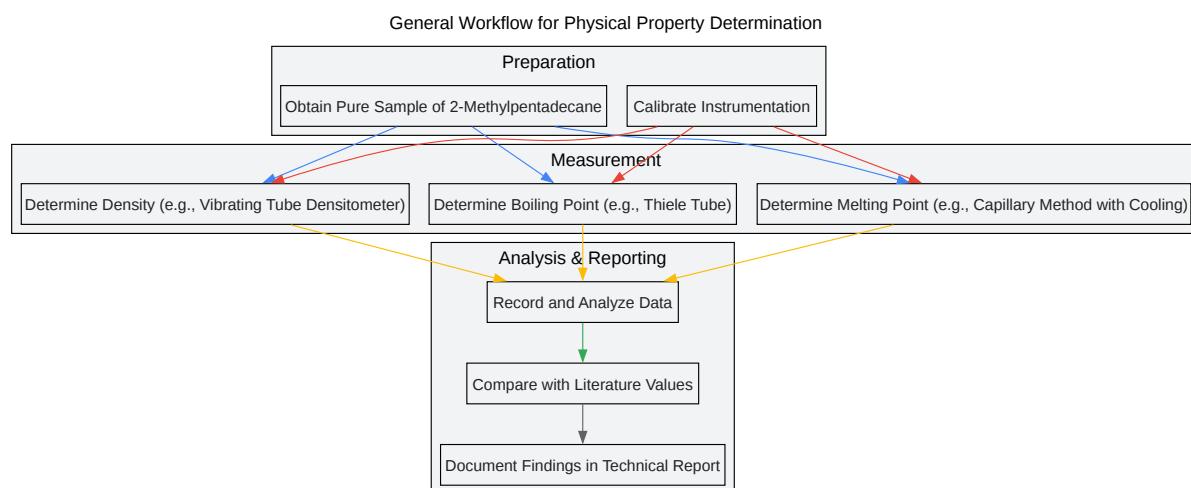
Methodology:

- The instrument is calibrated using fluids of known density, such as dry air and pure water.
- The sample of **2-Methylpentadecane** is injected into the clean, dry U-tube.
- The tube is set into oscillation, and the instrument measures the resonant frequency.

- The density of the sample is then calculated from the measured frequency and the calibration constants. The temperature of the sample is precisely controlled during the measurement as density is temperature-dependent.

Visualized Workflow

The following diagram illustrates a generalized workflow for the determination of the physical properties of a liquid organic compound.



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Caption: A generalized workflow for the determination of physical properties.

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- To cite this document: BenchChem. [Physical properties of 2-Methylpentadecane: boiling point, melting point, density]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b072749#physical-properties-of-2-methylpentadecane-boiling-point-melting-point-density>]

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